

4-(Trifluoromethylthio)toluene physical properties

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Compound of Interest

Compound Name: 4-(Trifluoromethylthio)toluene

Cat. No.: B1350627

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An In-depth Technical Guide to the Physical Properties of 4-(Trifluoromethylthio)toluene

This technical guide provides a comprehensive overview of the known physical properties of **4-(Trifluoromethylthio)toluene**, a compound of interest to researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document collates available data into a structured format, outlines general experimental protocols for the determination of these properties, and includes a workflow diagram for their experimental determination.

Core Physical Properties

4-(Trifluoromethylthio)toluene, also known as p-tolyl(trifluoromethyl)sulfane, is a colorless to light yellow liquid at room temperature.^[1] Its key physical properties are summarized in the tables below. These values are critical for its handling, application in synthetic protocols, and for the prediction of its behavior in various chemical and biological systems.

Table 1: General and Molar Properties

Property	Value	Source
CAS Number	352-68-1	[2]
Molecular Formula	C ₈ H ₇ F ₃ S	[2]
Molecular Weight	192.20 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1]

Table 2: Thermophysical Properties

Property	Value	Source
Boiling Point	163-167 °C	[1][4]
Melting Point	No data available	
Density	1.25 ± 0.1 g/cm ³ (Predicted)	[1][4]
Flash Point	32.6 °C	[5]

Table 3: Optical Properties

Property	Value	Source
Refractive Index	No data available	

Experimental Protocols for Physical Property Determination

While specific experimental protocols for **4-(Trifluoromethylthio)toluene** were not found in the reviewed literature, this section details generalized, standard laboratory procedures for determining the key physical properties of a liquid organic compound.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small sample is the capillary method.

Apparatus:

- Thiele tube or similar heating apparatus (e.g., oil bath with a stirrer)
- Thermometer (calibrated)
- Small test tube
- Capillary tube (sealed at one end)
- Sample of **4-(Trifluoromethylthio)toluene**

Procedure:

- A small amount of the liquid sample is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube or an oil bath.
- The apparatus is heated gently and evenly.
- As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

[6][7]

Determination of Density (Pycnometer Method)

The density of a liquid is its mass per unit volume. The pycnometer method is a precise technique for measuring the density of a liquid.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Thermometer
- Water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed accurately on an analytical balance.
- The pycnometer is filled with the sample liquid, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
- The filled pycnometer is weighed.
- The pycnometer is then emptied, cleaned, and filled with a reference liquid of known density (e.g., distilled water) at the same temperature.
- The filled pycnometer with the reference liquid is weighed.
- The density of the sample liquid is calculated using the formula: $\text{Density of sample} = (\text{mass of sample} / \text{mass of reference liquid}) * \text{density of reference liquid}$

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property of a substance and can be used for identification and purity assessment.

Apparatus:

- Abbe refractometer

- Constant temperature water bath
- Dropper
- Sample of **4-(Trifluoromethylthio)toluene**
- Solvent for cleaning (e.g., acetone or ethanol)

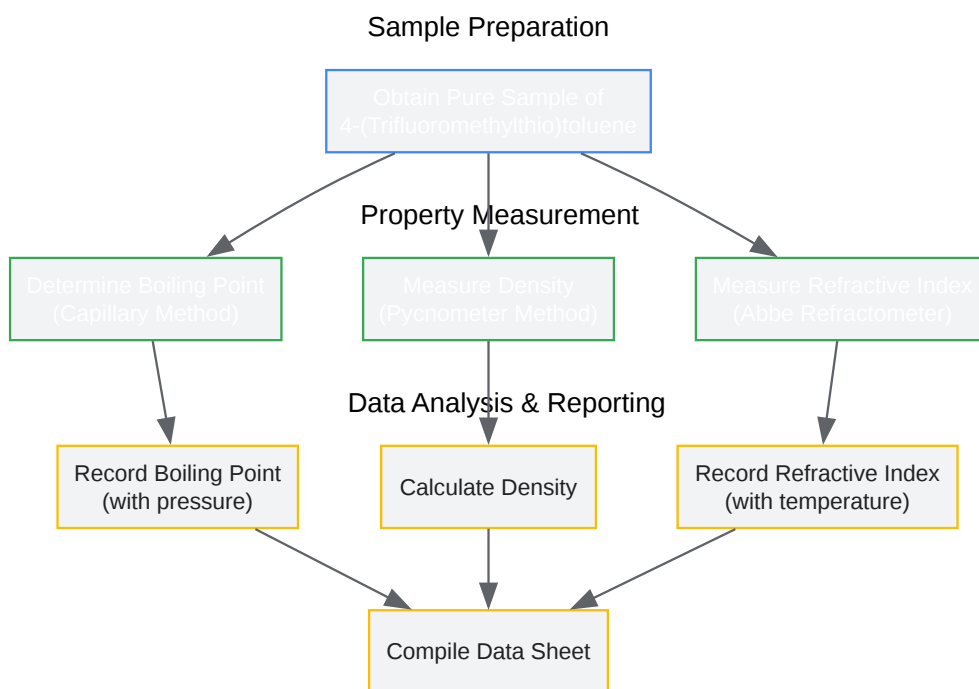
Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent and allowed to dry.
- A few drops of the sample liquid are placed on the surface of the measuring prism.
- The prisms are closed and locked.
- The instrument is adjusted to bring the dividing line between the light and dark fields into the center of the crosshairs in the eyepiece.
- If a colored band is observed, the compensator is adjusted to sharpen the dividing line.
- The refractive index is read directly from the instrument's scale.
- The temperature should be controlled and recorded as the refractive index is temperature-dependent.

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid compound such as **4-(Trifluoromethylthio)toluene**.

Workflow for Physical Property Determination of a Liquid Compound



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Caption: Workflow for the determination of key physical properties of a liquid compound.

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and confirmation of **4-(Trifluoromethylthio)toluene**. Available data includes:

- ^1H NMR: Proton Nuclear Magnetic Resonance spectra are available.
- IR: Infrared spectra provide information about the functional groups present.

- MS: Mass Spectrometry data confirms the molecular weight.

This information can be accessed through various chemical databases and supplier websites.

[8]

Conclusion

This technical guide has summarized the key physical properties of **4-(Trifluoromethylthio)toluene** based on available data. While core properties such as boiling point and density have been reported, further experimental determination of the melting point and refractive index would provide a more complete physical profile of this compound. The outlined experimental protocols provide a basis for researchers to perform these measurements accurately. The provided workflow diagram offers a clear sequence for these experimental determinations. This information is valuable for the safe and effective use of **4-(Trifluoromethylthio)toluene** in research and development.

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